

Thermodynamic Properties of Propyl Valerate: A Technical Guide

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Compound of Interest

Compound Name: *Propyl valerate*

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Introduction

Propyl valerate (also known as propyl pentanoate) is an ester with the chemical formula $C_8H_{16}O_2$. It is a colorless liquid with a fruity odor, commonly used as a flavoring and fragrance agent. In the context of pharmaceutical and drug development research, understanding the thermodynamic and physical properties of esters like **propyl valerate** is crucial for various applications, including formulation development, solvent selection, and process optimization. This technical guide provides a comprehensive overview of the key thermodynamic properties of **propyl valerate**, detailed experimental protocols for their determination, and a summary of relevant data.

Core Thermodynamic and Physical Properties

A compilation of the fundamental thermodynamic and physical properties of **propyl valerate** is presented below. These values have been aggregated from various sources and provide a baseline for its characterization.

Data Presentation: Quantitative Properties of Propyl Valerate

| Property | Value | Units | Conditions | Citations |
|------------------|----------------|-------------------|----------------------|--------------|
| Molecular Weight | 144.21 | g/mol | - | [1][2][3][4] |
| Melting Point | -70.7 to -71.0 | °C | 760.00 mm Hg | [4][5] |
| Boiling Point | 167.0 to 168.0 | °C | 760.00 mm Hg | [4][5] |
| Vapor Pressure | 1.60 | mmHg | 25.00 °C | [3][5] |
| Density | 0.870 - 0.872 | g/cm ³ | 20.00 °C | [1][5][6][7] |
| Refractive Index | 1.4050 | - | 20.00 °C | [5] |
| Flash Point | 37.78 | °C | (TCC) | [5] |
| Water Solubility | 308.7 | mg/L | 25 °C (estimated) | [5] |
| LogP (o/w) | 2.823 | - | (estimated) | [5] |

Experimental Protocols

Detailed methodologies for the experimental determination of the key thermodynamic properties of **propyl valerate** are outlined below. These protocols are based on established techniques for the characterization of organic liquids.

Determination of Melting Point

The melting point of **propyl valerate**, which is a low-temperature transition, can be determined using a cryostat or a specialized low-temperature differential scanning calorimeter (DSC).

Methodology:

- **Sample Preparation:** A small, accurately weighed sample (1-5 mg) of high-purity **propyl valerate** is hermetically sealed in an aluminum pan.
- **Apparatus:** A calibrated differential scanning calorimeter equipped with a cooling system (e.g., liquid nitrogen) is used.
- **Procedure:**

- The sample is cooled to a temperature well below the expected melting point (e.g., -100 °C) at a controlled rate (e.g., 10 °C/min).
- The sample is then heated at a slow, constant rate (e.g., 1-2 °C/min) through the melting transition.
- The heat flow to the sample is recorded as a function of temperature.
- Data Analysis: The melting point is determined as the onset temperature of the melting endotherm on the resulting thermogram. The peak temperature of the endotherm is also often reported.

Determination of Boiling Point

The boiling point can be determined using a variety of methods, including ebulliometry or distillation.

Methodology (Ebulliometry):

- Apparatus: A Swietoslawski-type ebullimeter, which allows for the measurement of the boiling point of a liquid under controlled pressure, is used. The apparatus is equipped with a precision thermometer and a manostat.
- Procedure:
 - A sample of **propyl valerate** is placed in the ebullimeter.
 - The system is brought to a stable, controlled pressure (e.g., atmospheric pressure).
 - The liquid is heated until it boils, and the temperature of the vapor-liquid equilibrium is recorded.
- Data Analysis: The stable temperature reading during boiling is recorded as the boiling point at the measured pressure.

Determination of Vapor Pressure

Vapor pressure can be measured using static or dynamic methods. The static method involves measuring the pressure of the vapor in equilibrium with the liquid at a given temperature.

Methodology (Static Method):

- Apparatus: A static vapor pressure apparatus consists of a sample cell connected to a pressure transducer and a temperature-controlled bath.
- Procedure:
 - A degassed sample of **propyl valerate** is introduced into the sample cell.
 - The cell is immersed in a constant-temperature bath, and the system is allowed to reach thermal equilibrium.
 - The pressure of the vapor in the headspace above the liquid is measured using the pressure transducer.
 - Measurements are repeated at various temperatures to obtain the vapor pressure curve.
- Data Analysis: The measured pressure at each temperature is recorded. The data can be fitted to a suitable vapor pressure equation, such as the Antoine equation, to allow for interpolation and extrapolation.

Determination of Density

The density of liquid **propyl valerate** can be accurately determined using a pycnometer or a vibrating tube densitometer.

Methodology (Pycnometer):

- Apparatus: A calibrated pycnometer of a known volume.
- Procedure:
 - The empty pycnometer is weighed.

- The pycnometer is filled with **propyl valerate**, ensuring no air bubbles are trapped, and weighed again.
- The temperature of the sample is maintained at a constant, known value (e.g., 20 °C) during the measurement.
- Data Analysis: The density is calculated by dividing the mass of the **propyl valerate** by the calibrated volume of the pycnometer.

Determination of Refractive Index

The refractive index is a measure of how light propagates through a substance and is a characteristic property.

Methodology (Abbe Refractometer):

- Apparatus: An Abbe refractometer, which is a common instrument for measuring the refractive index of liquids.
- Procedure:
 - A few drops of **propyl valerate** are placed on the prism of the refractometer.
 - The prism is closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into focus on the crosshairs of the eyepiece.
 - The refractive index is read directly from the instrument's scale.
 - The temperature is controlled and recorded, as the refractive index is temperature-dependent.

Synthesis of Propyl Valerate

Propyl valerate is typically synthesized by the Fischer esterification of valeric acid with propanol in the presence of an acid catalyst.^[7]

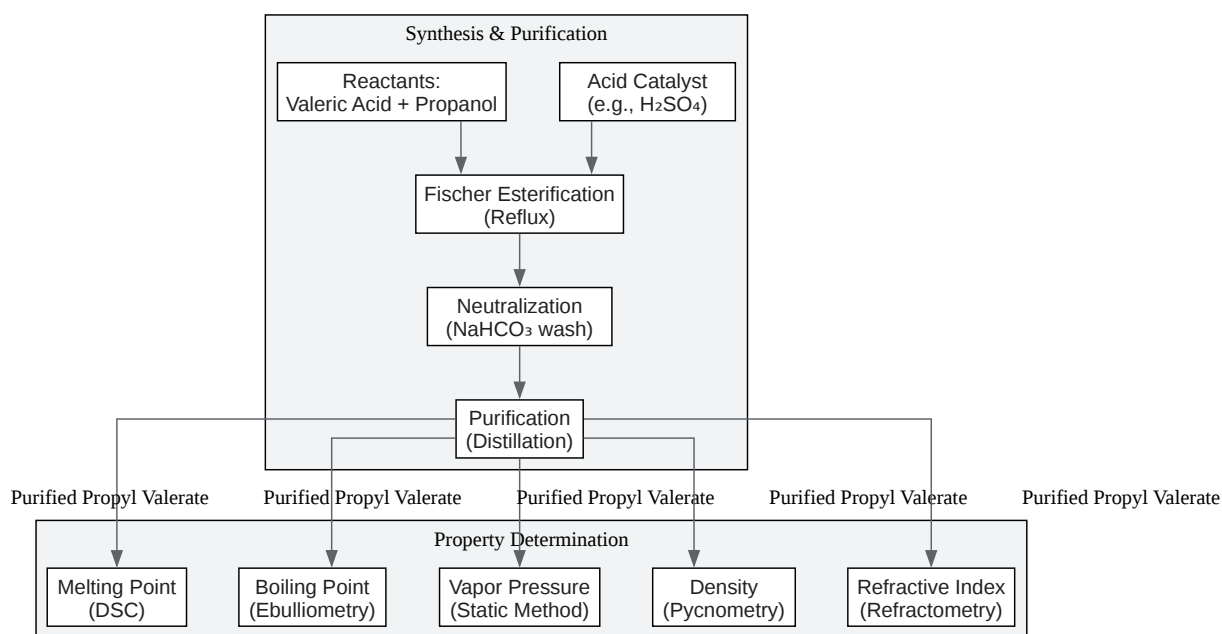
Methodology:

- Reactants: Valeric acid, propanol, and a strong acid catalyst (e.g., sulfuric acid).

- Procedure:
 - Valeric acid and an excess of propanol are combined in a round-bottom flask.
 - A catalytic amount of sulfuric acid is added.
 - The mixture is refluxed for a set period to drive the reaction to completion.
 - The reaction mixture is then cooled and washed with a sodium bicarbonate solution to neutralize the acid catalyst and any unreacted valeric acid.
 - The organic layer is separated, dried over an anhydrous salt (e.g., sodium sulfate), and purified by distillation.
- Characterization: The purity and identity of the synthesized **propyl valerate** are confirmed using techniques such as gas chromatography-mass spectrometry (GC-MS) and nuclear magnetic resonance (NMR) spectroscopy.

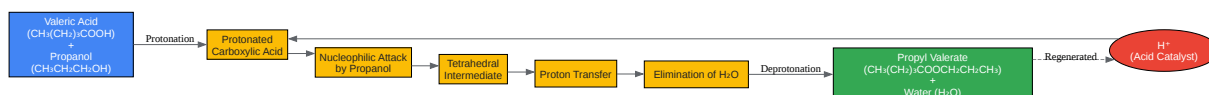
Visualizations

To aid in the understanding of the experimental and logical processes involved in the study of **propyl valerate**, the following diagrams are provided.



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Figure 1: Experimental workflow for the synthesis and characterization of **propyl valerate**.



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Figure 2: Logical steps of the Fischer esterification mechanism for **propyl valerate** synthesis.

Conclusion

This technical guide has provided a detailed overview of the thermodynamic properties of **propyl valerate**, along with comprehensive experimental protocols for their determination. The presented data and methodologies are intended to be a valuable resource for researchers, scientists, and drug development professionals working with this and similar ester compounds. The provided visualizations offer a clear summary of the experimental workflow and the underlying reaction mechanism for its synthesis. Accurate knowledge of these properties is fundamental for the successful application of **propyl valerate** in various scientific and industrial contexts.

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References

- 1. 141-06-0 CAS MSDS (PROPYL VALERATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. Pentanoic acid, propyl ester [webbook.nist.gov]
- 3. echemi.com [echemi.com]
- 4. Human Metabolome Database: Showing metabocard for Propyl pentanoate (HMDB0040296) [hmdb.ca]
- 5. propyl valerate, 141-06-0 [thegoodscentcompany.com]
- 6. chembk.com [chembk.com]
- 7. PROPYL VALERATE | 141-06-0 [chemicalbook.com]
- To cite this document: BenchChem. [Thermodynamic Properties of Propyl Valerate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086924#thermodynamic-properties-of-propyl-valerate]

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